

# BMS-986115 solubility issues and solutions

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## Compound of Interest

Compound Name: BMS-986115

Cat. No.: B606283

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## Technical Support Center: BMS-986115

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address solubility issues encountered during experiments with **BMS-986115**.

## Frequently Asked Questions (FAQs)

Q1: What is **BMS-986115** and why is its solubility a concern?

A1: **BMS-986115** is an orally bioavailable, potent, and selective small molecule inhibitor of  $\gamma$ -secretase, which plays a crucial role in the Notch signaling pathway.<sup>[1][2]</sup> As a lipophilic compound, **BMS-986115** has poor aqueous solubility, which can lead to challenges in preparing stock solutions and ensuring accurate concentrations in in vitro and in vivo experiments.<sup>[3]</sup> This can result in experimental variability and potentially misleading results.

Q2: What is the known solubility of **BMS-986115** in common laboratory solvents?

A2: The solubility of **BMS-986115** has been determined in Dimethyl Sulfoxide (DMSO). One source indicates a solubility of 13.12 mg/mL (22.84 mM) in DMSO with the aid of ultrasonication and heating to 70°C.<sup>[4]</sup> Another source reports a solubility of 10 mM in DMSO.<sup>[5]</sup> It is described as being insoluble in water and sparingly soluble in aqueous buffers.<sup>[3]</sup> For other common solvents like ethanol and methanol, specific quantitative data is not readily available, and experimental determination is recommended.

Q3: How should I prepare a stock solution of **BMS-986115**?

A3: Based on its known solubility, DMSO is the recommended solvent for preparing a high-concentration stock solution. To prepare a stock solution, dissolve **BMS-986115** in fresh, anhydrous DMSO.[4] Gentle warming and vortexing may be necessary to fully dissolve the compound. For example, to achieve a 10 mM stock solution, you would dissolve 5.745 mg of **BMS-986115** (Molecular Weight: 574.49 g/mol ) in 1 mL of DMSO.

Q4: I am observing precipitation when I dilute my **BMS-986115** DMSO stock solution into my aqueous assay buffer. What can I do?

A4: This is a common issue with hydrophobic compounds. Here are a few strategies to mitigate precipitation:

- Lower the final DMSO concentration: Aim for a final DMSO concentration of 0.5% or lower in your assay medium, as higher concentrations can be toxic to cells.
- Use a pre-warmed medium: Warming your cell culture medium or buffer to 37°C before adding the compound can sometimes improve solubility.
- Increase the volume of the final solution: Diluting the compound into a larger volume of buffer can help keep it in solution.
- Use a surfactant: A small amount of a biocompatible surfactant, such as Tween® 80 or Pluronic® F-68, can help to maintain the solubility of hydrophobic compounds in aqueous solutions.
- Consider alternative formulation strategies: For in vivo studies or challenging in vitro systems, specialized formulations may be necessary (see below).

## Troubleshooting Guide

| Issue                                                             | Possible Cause                                                                                                                                                                                                            | Recommended Solution                                                                                                                                                                                                                                                                                                |
|-------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Compound crashes out of solution upon dilution in aqueous buffer. | The compound's solubility limit in the final buffer has been exceeded.                                                                                                                                                    | <ul style="list-style-type: none"><li>- Lower the final concentration of BMS-986115.</li><li>- Decrease the final percentage of DMSO.</li><li>- Add a small amount of a biocompatible surfactant (e.g., 0.01% Pluronic® F-68).</li><li>- Prepare a fresh, more dilute stock solution in DMSO.</li></ul>             |
| Inconsistent results between experiments.                         | <ul style="list-style-type: none"><li>- Incomplete dissolution of the stock solution.</li><li>- Precipitation of the compound in the assay medium.</li><li>- Degradation of the compound.</li></ul>                       | <ul style="list-style-type: none"><li>- Ensure the stock solution is completely dissolved before use (visual inspection, gentle warming).</li><li>- Prepare fresh dilutions for each experiment.</li><li>- Store the DMSO stock solution in small aliquots at -20°C or -80°C to avoid freeze-thaw cycles.</li></ul> |
| Low or no biological activity observed.                           | <ul style="list-style-type: none"><li>- The compound is not in solution at the target concentration.</li><li>- The actual concentration of the dissolved compound is much lower than the nominal concentration.</li></ul> | <ul style="list-style-type: none"><li>- Visually inspect for any precipitate in your assay wells.</li><li>- Perform a solubility test in your specific assay medium (see Experimental Protocols).</li><li>- Consider using a formulation with better solubility characteristics.</li></ul>                          |

## Quantitative Solubility Data

| Solvent                     | Solubility          | Molar Concentration | Notes                                            |
|-----------------------------|---------------------|---------------------|--------------------------------------------------|
| DMSO                        | 13.12 mg/mL[4]      | 22.84 mM[4]         | Requires ultrasonication and warming to 70°C.[4] |
| DMSO                        | Soluble at 10 mM[5] | 10 mM               | Experimental determination is recommended.       |
| Water                       | Insoluble[3]        | -                   |                                                  |
| Aqueous Buffers (e.g., PBS) | Sparingly soluble   | -                   |                                                  |
| Ethanol                     | Data not available  | -                   | Experimental determination is recommended.       |
| Methanol                    | Data not available  | -                   | Experimental determination is recommended.       |

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **BMS-986115** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Water bath or heat block (optional)

Procedure:

- Weigh out the desired amount of **BMS-986115**. For 1 mL of a 10 mM solution, use 5.745 mg.

- Add the appropriate volume of anhydrous DMSO.
- Vortex the solution until the solid is completely dissolved.
- If necessary, gently warm the solution to 37-70°C to aid dissolution.<sup>[4]</sup>
- Once fully dissolved, store the stock solution in small, single-use aliquots at -20°C or -80°C.

## Protocol 2: Kinetic Solubility Assay in Aqueous Buffer

This protocol provides a general method to estimate the kinetic solubility of **BMS-986115** in your specific experimental buffer.

Materials:

- **BMS-986115** stock solution in DMSO (e.g., 10 mM)
- Aqueous buffer of interest (e.g., PBS, pH 7.4)
- 96-well clear bottom plate
- Plate reader capable of measuring absorbance or nephelometry

Procedure:

- Prepare a series of dilutions of the **BMS-986115** DMSO stock solution.
- In a 96-well plate, add a small, fixed volume of each DMSO dilution to your aqueous buffer. Ensure the final DMSO concentration is consistent across all wells and matches your experimental conditions (e.g., 0.5%).
- Incubate the plate at room temperature or 37°C for a set period (e.g., 1-2 hours), allowing it to equilibrate.
- Measure the turbidity of each well using a nephelometer or by measuring the absorbance at a wavelength where the compound does not absorb (e.g., 600-800 nm).
- The concentration at which a significant increase in turbidity is observed is an estimation of the kinetic solubility.

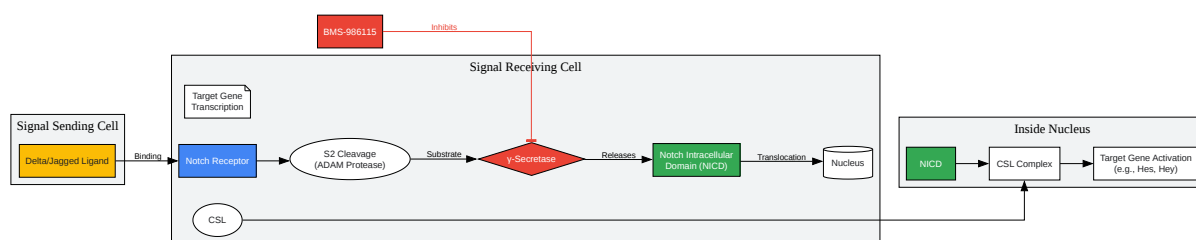
## Protocol 3: In Vivo Formulation Examples

The following are examples of formulations that have been used for in vivo studies. These are intended as a starting point and may require optimization for your specific application.

- PEG300/Tween-80/Saline Formulation:[4]
  - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
  - To prepare a 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 400  $\mu$ L of PEG300 and mix well.
  - Add 50  $\mu$ L of Tween-80 and mix thoroughly.
  - Add 450  $\mu$ L of saline to reach the final volume of 1 mL. This yields a clear solution of 1.31 mg/mL.[4]
- SBE- $\beta$ -CD Formulation:[4]
  - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
  - To prepare a 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 900  $\mu$ L of a 20% SBE- $\beta$ -CD solution in saline.
  - Mix thoroughly. This results in a suspended solution of 1.31 mg/mL suitable for oral or intraperitoneal injection.[4]
- Corn Oil Formulation:[4]
  - Prepare a stock solution of **BMS-986115** in DMSO (e.g., 13.1 mg/mL).
  - To prepare a 1 mL working solution, add 100  $\mu$ L of the DMSO stock to 900  $\mu$ L of corn oil.
  - Mix well to obtain a clear solution of 1.31 mg/mL.[4] Note that this formulation may not be suitable for long-term dosing studies.[4]

## Visualizations

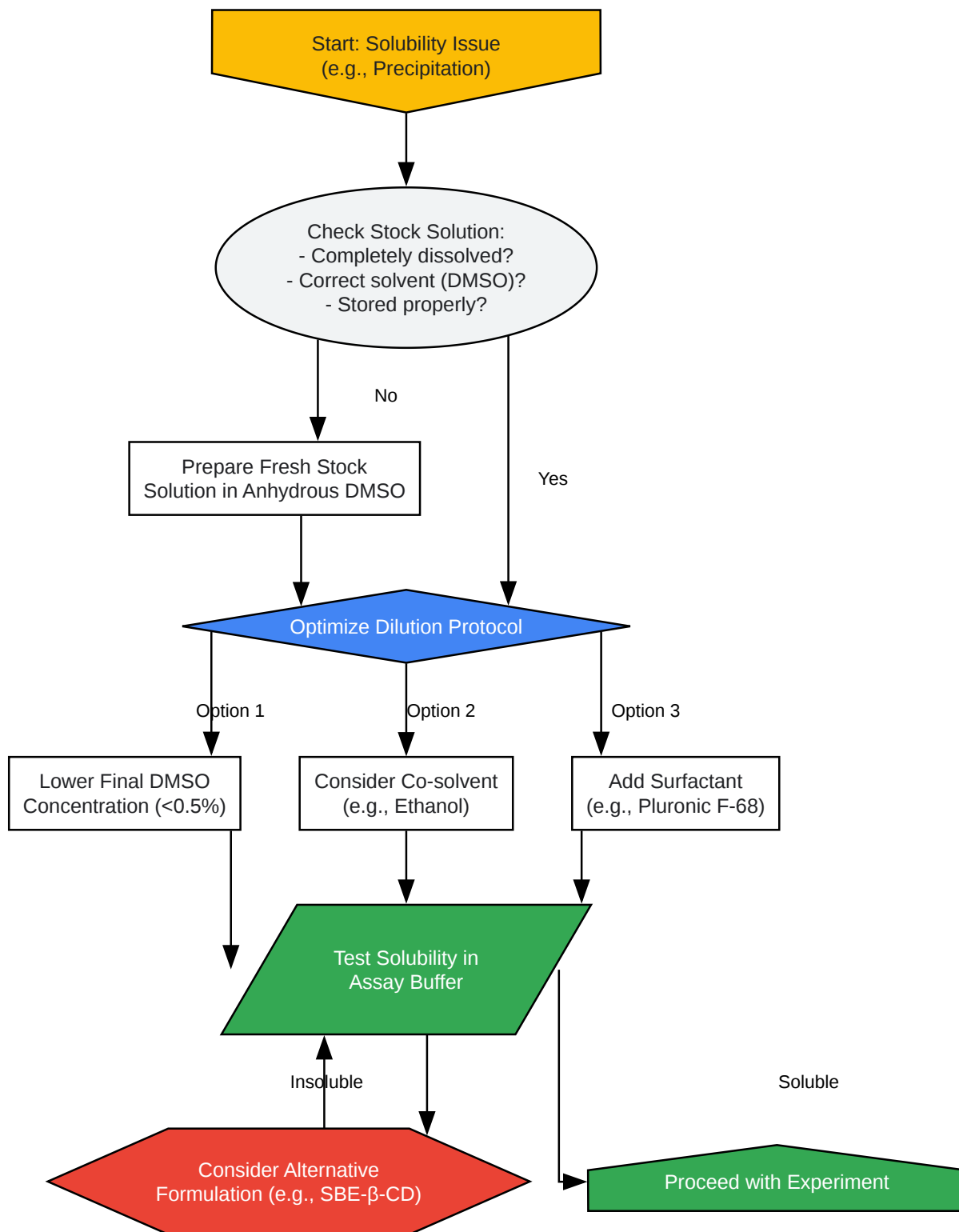
## Notch Signaling Pathway Inhibition by BMS-986115



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Caption: Inhibition of the Notch signaling pathway by **BMS-986115**.

## Troubleshooting Workflow for BMS-986115 Solubility Issues



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Caption: A logical workflow for troubleshooting **BMS-986115** solubility problems.

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